

Essential Safety and Logistics for Handling D-G23

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: D-G23
Cat. No.: B13336870

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling and disposal of **D-G23**, a selective RAD52 inhibitor. Adherence to these guidelines is critical to ensure personal safety and maintain a secure laboratory environment. **D-G23** is utilized in research, particularly in studies related to cancers with deficiencies in BRCA1 and BRCA2 genes[1].

Chemical and Physical Properties

A summary of the known properties of **D-G23** is provided below. This information is crucial for understanding its behavior and the necessary precautions for its handling.

Property	Value	Source
CAS Number	1225141-73-0	[2][3]
Molecular Formula	Not explicitly stated in search results	
Molecular Weight	Not explicitly stated in search results	
Appearance	Not explicitly stated in search results	
Solubility	Not explicitly stated in search results	

Biological Activity and Potency

D-G23 is a potent compound that selectively inhibits RAD52, a key protein in DNA repair pathways[1][3]. Understanding its biological activity is essential for appreciating the need for stringent safety measures, as exposure could have significant physiological effects.

Assay	Value	Target	Source
IC50 (ssDNA annealing)	5.6 μ M	RAD52	[4]
IC50 (D-loop formation)	7.2 μ M	RAD52	[4]
Kd (Binding Affinity)	34.0 \pm 8.9 μ M	RAD52	[5]

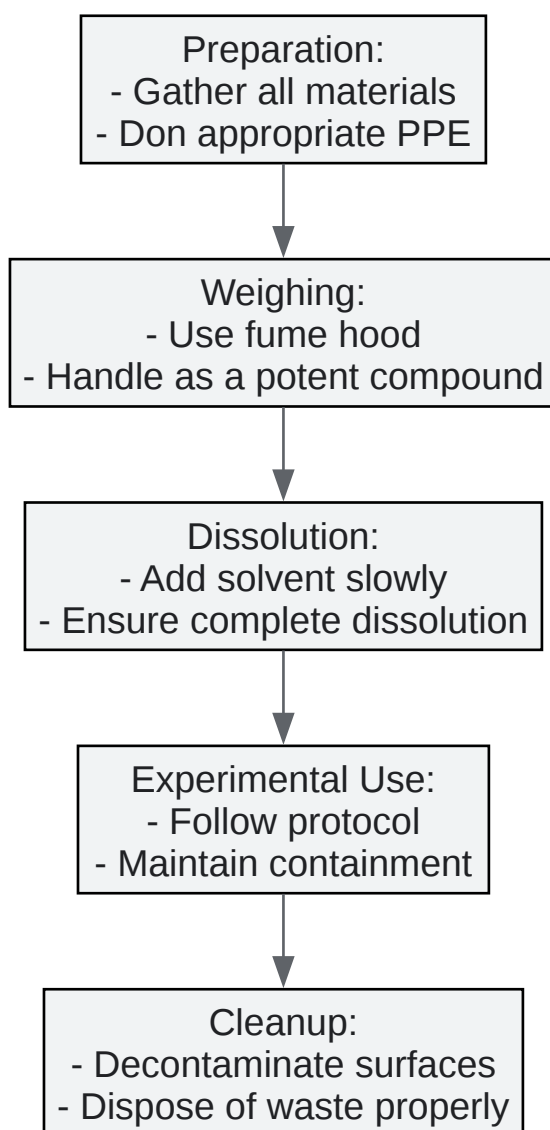
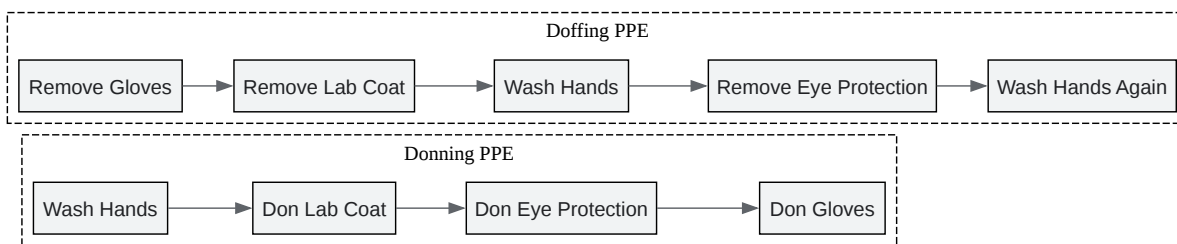
Personal Protective Equipment (PPE)

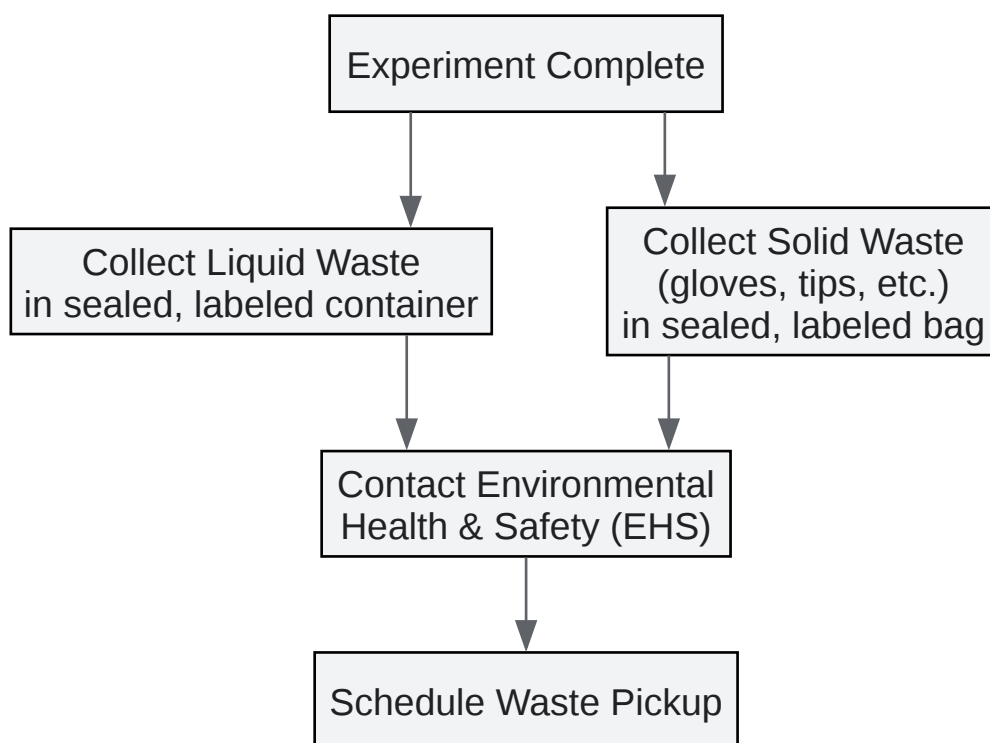
The use of appropriate personal protective equipment is mandatory when handling **D-G23** to prevent skin and eye contact, inhalation, and ingestion.

Recommended PPE

Equipment	Specification
Gloves	Chemical-resistant gloves (e.g., nitrile)
Eye Protection	Safety glasses with side shields or goggles
Lab Coat	Standard laboratory coat
Respiratory Protection	Use in a well-ventilated area. If handling powders or creating aerosols, a fume hood is required.

PPE Donning and Doffing Procedure





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [2. static.cymitquimica.com](https://www.static.cymitquimica.com) [[static.cymitquimica.com](https://www.static.cymitquimica.com)]
- [3. DNA/RNA Synthesis | CymitQuimica](https://www.cymitquimica.com) [[cymitquimica.com](https://www.cymitquimica.com)]
- [4. Small molecule inhibitors targeting DNA repair and DNA repair deficiency in research and cancer therapy - PMC](https://pubmed.ncbi.nlm.nih.gov/) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- [5. academic.oup.com](https://academic.oup.com) [academic.oup.com]
- To cite this document: BenchChem. [Essential Safety and Logistics for Handling D-G23]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b13336870/docs#essential-safety-and-logistics-for-handling-d-g23>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)